

# How to dissolve and store PCC0208017 for cell culture

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## Compound of Interest

Compound Name: PCC0208017

Cat. No.: B10831311

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## Application Notes and Protocols for PCC0208017

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**PCC0208017** is a potent and selective dual inhibitor of Microtubule Affinity Regulating Kinase 3 (MARK3) and MARK4, with  $IC_{50}$  values of 1.8 nM and 2.01 nM, respectively[1][2]. It exhibits significantly lower activity against MARK1 and MARK2[1][2]. As a key regulator of microtubule dynamics, **PCC0208017** has been shown to disrupt these processes, leading to G2/M phase cell cycle arrest and apoptosis[1][3]. These characteristics make it a valuable tool for research in areas such as oncology, particularly in the study of gliomas, where it has demonstrated robust anti-tumor activity both in vitro and in vivo[1][3][4]. This document provides detailed protocols for the dissolution and storage of **PCC0208017** for use in cell culture applications.

### Product Information

Property	Value	Reference
Chemical Name	N4-((1H-Pyrazol-3-yl)methyl)-N2-(2-methyl-1,2,3,4-tetrahydroisoquinolin-6-yl)-5-(trifluoromethyl)pyrimidine-2,4-diamine	[2]
Molecular Formula	C <sub>19</sub> H <sub>20</sub> F <sub>3</sub> N <sub>7</sub>	[1][4]
Molecular Weight	403.41 g/mol	[1][5]
CAS Number	2623158-64-3	[1][5]
Appearance	Off-white to light yellow solid powder	[1][4]

## Solubility and Storage

Proper dissolution and storage of **PCC0208017** are critical for maintaining its stability and activity. The following tables summarize the recommended conditions.

Table 3.1: Solubility

Solvent	Concentration	Notes	Reference
DMSO	≥ 112.5 mg/mL (≥ 278.9 mM)	Sonication or ultrasonic assistance is recommended for complete dissolution. Use of newly opened, anhydrous DMSO is advised as the compound is hygroscopic.	[1][6]

Table 3.2: Storage Conditions

Form	Storage Temperature	Shelf Life	Reference
Solid Powder	-20°C	3 years	<a href="#">[1]</a> <a href="#">[6]</a>
4°C	2 years	<a href="#">[1]</a>	
In Solvent (Stock Solution)	-80°C	6 months	<a href="#">[1]</a>
-20°C	1 month	<a href="#">[1]</a> <a href="#">[4]</a>	

Note: For long-term storage of the stock solution, -80°C is recommended to ensure stability for up to 6 months.

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PCC0208017**, a common starting concentration for cell culture experiments.

Materials:

- **PCC0208017** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipette
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Calculate the required mass of **PCC0208017**:

- To prepare 1 mL of a 10 mM stock solution, you will need 4.034 mg of **PCC0208017** (Molecular Weight = 403.41).
- Calculation:  $0.01 \text{ mol/L} * 0.001 \text{ L} * 403.41 \text{ g/mol} = 0.0040341 \text{ g} = 4.034 \text{ mg}$
- Weigh the **PCC0208017** powder:
  - Carefully weigh out the calculated amount of **PCC0208017** powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
  - Add the desired volume of sterile DMSO to the tube containing the **PCC0208017** powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Dissolve the compound:
  - Vortex the solution vigorously for 1-2 minutes.
  - If the compound is not fully dissolved, sonicate the solution for 5-10 minutes in a water bath sonicator until the solution is clear.
- Aliquot and Store:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

## Preparation of Working Solutions for Cell Culture

### Materials:

- 10 mM **PCC0208017** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line

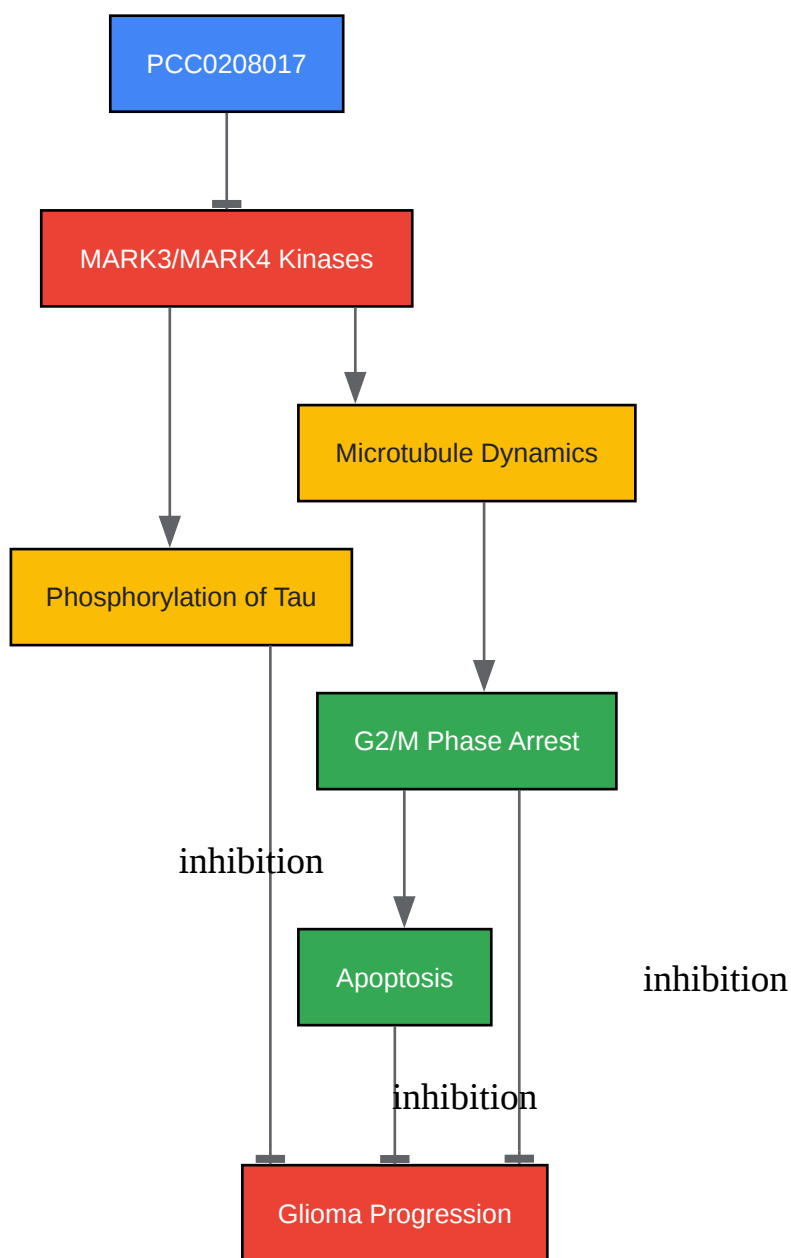
### Procedure:

- Thaw the stock solution:
  - Thaw an aliquot of the 10 mM **PCC0208017** stock solution at room temperature.
- Dilute to the final working concentration:
  - Perform a serial dilution of the stock solution in sterile cell culture medium to achieve the desired final concentration.
  - Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.1%, to avoid solvent-induced cytotoxicity[4].
  - Example Dilution for a 10  $\mu$ M working solution:
    - Add 1  $\mu$ L of the 10 mM stock solution to 999  $\mu$ L of cell culture medium to make a final volume of 1 mL. This results in a final DMSO concentration of 0.1%.
- Apply to cells:
  - Gently mix the working solution and immediately add it to your cell culture plates.

## Signaling Pathway and Experimental Workflow

### PCC0208017 Mechanism of Action

**PCC0208017** primarily targets MARK3 and MARK4, leading to a cascade of downstream effects that inhibit glioma cell progression. This includes the disruption of microtubule dynamics and a decrease in the phosphorylation of Tau, a microtubule-associated protein[1][3].

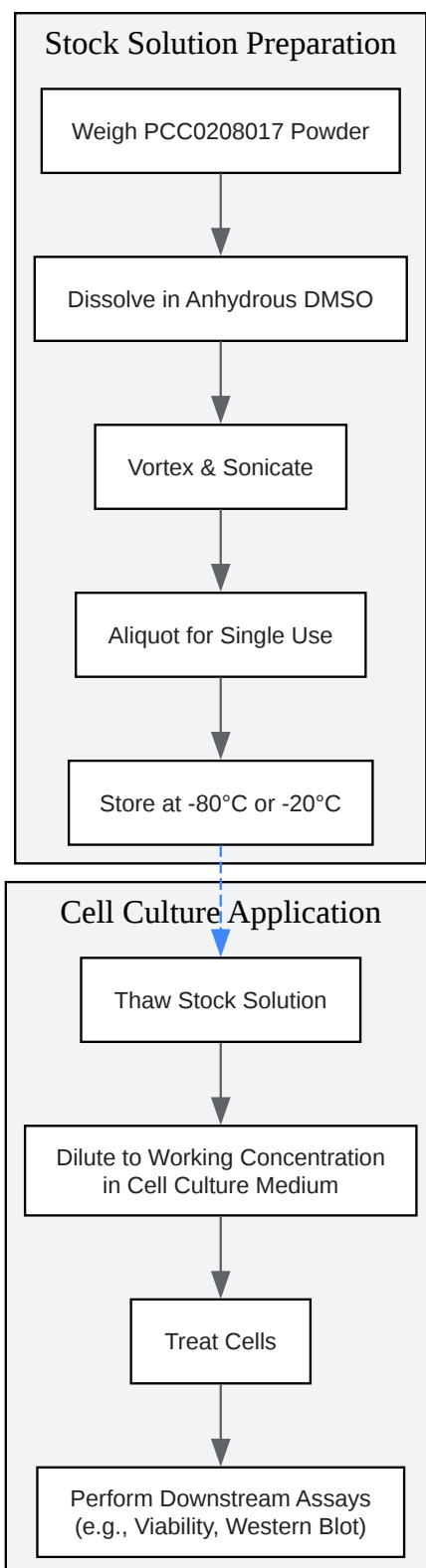


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Caption: **PCC0208017** inhibits MARK3/4, leading to cell cycle arrest and apoptosis.

## Experimental Workflow for In Vitro Studies

The following diagram outlines the general workflow for preparing and using **PCC0208017** in cell culture experiments.



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Caption: Workflow for preparing and using **PCC0208017** in cell culture.

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